

Technical Guide: Tris(1,10-phenanthroline)ruthenium(II) — Structural Dynamics & Bio-Application

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Compound of Interest

Compound Name: *Tris(1,10-phenanthroline)ruthenium(2+)*
Cat. No.: *B1240660*

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Executive Summary

Tris(1,10-phenanthroline)ruthenium(II) (

) is a polypyridyl transition metal complex that serves as a cornerstone in photophysics and nucleic acid chemical biology. Unlike its bipyridine analogue (

), the phenanthroline variant possesses an extended aromatic surface area, enabling distinct hydrophobic interactions and partial intercalation into DNA helices.

This guide provides a rigorous analysis of the complex's

symmetric architecture, precise molecular weight metrics for formulation, and a self-validating synthesis protocol. It is designed for researchers utilizing this molecule as a chiral probe for DNA structure or as a photoredox catalyst in drug discovery.

Part 1: Structural Anatomy & Stereochemistry

The physicochemical behavior of

is dictated by its rigid octahedral geometry and propeller-like chirality.

Coordination Geometry and Symmetry

The central Ruthenium(II) ion (

low-spin electronic configuration) is coordinated by three bidentate 1,10-phenanthroline ligands.

- Point Group:

symmetry.

- Chirality: The complex is chiral, existing as two stable enantiomers,

(Delta) and

(Lambda). This is not carbon-center chirality but helical chirality defined by the spatial arrangement of the ligands.

- -isomer: Right-handed propeller (matches the twist of right-handed B-DNA).
- -isomer: Left-handed propeller.

The "Light Switch" vs. Structural Probe Distinction

While often confused with the "light switch" complex

(which is non-emissive in water),

is emissive in aqueous solution. Its utility in drug development lies in enantioselective binding:

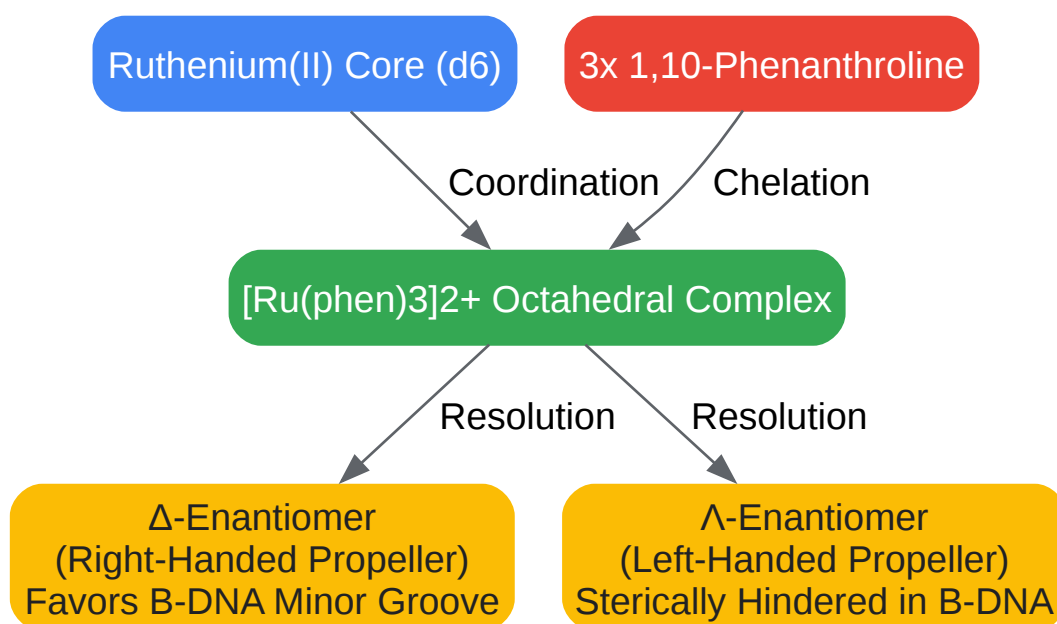
- The

enantiomer binds favorably to the minor groove of B-DNA due to geometric complementarity.

- The

enantiomer is sterically hindered from deep groove binding in B-DNA, often restricted to electrostatic surface binding or semi-intercalation in altered DNA structures.

Visualization of Stereochemical Hierarchy



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Figure 1: Structural hierarchy and stereochemical resolution of Tris(1,10-phenanthroline)ruthenium(II).

Part 2: Physicochemical Metrics & Molecular Weight[1]

Accurate dosing in biological assays requires distinguishing between the naked cation and its various salt forms. The chloride salt is most common for biological applications due to water solubility, while the hexafluorophosphate (

) salt is used in non-aqueous electrochemistry.

Table 1: Stoichiometry and Molecular Weight Data

Form	Formula	Molecular Weight (g/mol)	Solubility	Primary Application
Cation Only		641.69	N/A	Theoretical Basis
Chloride (Anhydrous)		712.59	High ()	DNA Binding, Cell Studies
Chloride (Dihydrate)		748.62	High ()	Standard Commercial Form
Hexafluorophosphate		931.63	Low (), High (MeCN)	ECL, OLEDs, Photoredox

Note: Molecular weights calculated using standard atomic weights: Ru (101.07), C (12.011), H (1.008), N (14.007), Cl (35.45), P (30.97), F (18.998).

Key Optical Properties (in Acetonitrile/Water)

- Absorbance (): ~447 nm (MLCT band).
- Extinction Coefficient (): at 447 nm.
- Emission (): ~600–630 nm (Red-Orange).

Part 3: Synthesis & Purification Protocol

This protocol outlines the synthesis of the chloride salt.[1] It utilizes a self-validating colorimetric endpoint: the reaction must transition from the dark brown/blue of

to a vibrant orange/red, indicating the formation of the MLCT (Metal-to-Ligand Charge Transfer) state.

Reagents

- Ruthenium(III) chloride hydrate ().
- 1,10-Phenanthroline (3.3 equivalents).[\[2\]](#)[\[3\]](#)
- Ethanol (95%) and Deionized Water.
- Sodium Hypophosphite () - Optional reducing agent to accelerate Ru(III) to Ru(II).

Step-by-Step Methodology

- Preparation: Dissolve (1 mmol) and 1,10-phenanthroline (3.3 mmol) in 30 mL of an Ethanol/Water (1:1) mixture.
- Reflux (The Reaction): Heat the mixture to reflux () for 4–6 hours.
 - Validation Check: The solution should shift from dark brown to deep orange. If the solution remains dark/greenish, reduction is incomplete. Add a pinch of sodium hypophosphite and continue reflux.
- Filtration: Cool to room temperature. Filter off any unreacted ligand (phenanthroline is soluble in ethanol, but excess may precipitate if highly concentrated).
- Precipitation (Anion Exchange):
 - For Chloride Salt: Evaporate solvent to dryness, redissolve in minimal water, and add saturated KCl or acetone to precipitate.
 - For

Salt (Higher Purity): Add saturated

(aq) to the reaction mixture. The orange solid

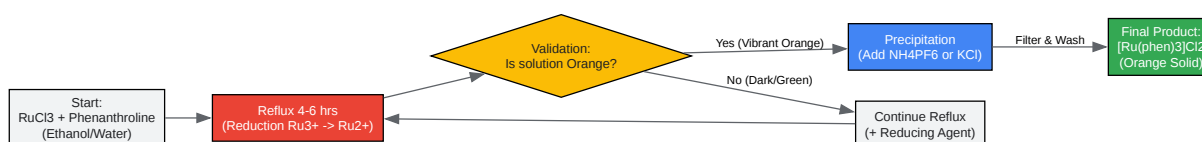
will precipitate immediately (hydrophobic). Filter and wash with water.

- Conversion to Chloride (If

route taken): Dissolve the

salt in acetone, add tetra-n-butylammonium chloride (TBAC) dissolved in acetone. The chloride salt precipitates instantly. Filter and dry.

Synthesis Workflow Diagram



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Figure 2: Synthesis workflow with colorimetric validation checkpoints.

Part 4: Functional Applications in Drug Development

DNA Binding Mechanism

In drug development,

is used to probe DNA secondary structures.

- Groove Binding: The

-isomer fits snugly into the minor groove of right-handed B-DNA. This binding increases the luminescence lifetime by shielding the complex from solvent quenching (water).

- Semi-Intercalation: Unlike the planar dppz ligand which fully intercalates, the phen ligands are somewhat sterically hindered. However, one of the three phenanthroline blades can wedge partially between base pairs, causing local bending.

Experimental Validation of Binding

To confirm binding in a drug screening context:

- Titration: Add increasing concentrations of DNA to a fixed concentration of .
- Observation: Monitor Emission at 610 nm.
- Result: An increase in emission intensity (hypochromicity in Absorbance, hyperchromicity in Emission) confirms binding and shielding from water.

References

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